

Physical properties of oxazole-2-carboxylic acid

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Compound of Interest

Compound Name: Oxazole-2-carboxylic acid

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An In-depth Technical Guide to the Physical Properties of **Oxazole-2-Carboxylic Acid**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **oxazole-2-carboxylic acid** (CAS No. 672948-03-7). The information is curated for professionals in research, scientific, and drug development fields, with a focus on quantitative data, detailed experimental methodologies, and logical visualizations to support laboratory work and characterization.

Core Physical and Chemical Properties

Oxazole-2-carboxylic acid is a heterocyclic compound featuring an oxazole ring substituted with a carboxylic acid group. Its chemical structure dictates its physical properties and reactivity.

Data Presentation: Summary of Physical Properties

The following table summarizes the key quantitative physical properties of **oxazole-2-carboxylic acid**.

Property	Value	Source(s)
Molecular Formula	C ₄ H ₃ NO ₃	[1]
Molecular Weight	113.07 g/mol	[1]
Appearance	White to off-white solid	[1] [2]
Melting Point	254-256 °C (decomposes)	[1] [2]
Boiling Point	282 °C	[1] [3] [4]
Density	1.449 g/cm ³	[1] [2] [3]
Flash Point	125 °C	[1] [2] [3]
pKa (Predicted)	2.56 ± 0.10	[1] [2]
Storage Temperature	-20°C	[1] [2]

Experimental Protocols

This section details the methodologies for determining the key physical properties of **oxazole-2-carboxylic acid**.

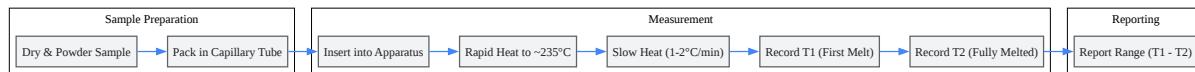
Melting Point Determination

The melting point is a critical indicator of purity for a crystalline solid.[\[5\]](#) A sharp melting range (typically 0.5-1.0°C) is characteristic of a pure compound, while impurities tend to depress and broaden the melting range.[\[5\]](#)

Methodology: Capillary Method using a Melting Point Apparatus

- Sample Preparation:
 - Ensure the **oxazole-2-carboxylic acid** sample is completely dry and in a fine powdered form.[\[6\]](#) If necessary, crush coarse crystals using a mortar and pestle.[\[6\]](#)
 - Take a glass capillary tube and seal one end by heating it in a flame.[\[7\]](#)
 - Dip the open end of the capillary tube into the powdered sample.[\[8\]](#)

- Gently tap the capillary tube on a hard surface to pack the sample into the closed end, aiming for a sample height of 1-2 cm.[7][8]
- Measurement:
 - Insert the prepared capillary tube into the heating block of the melting point apparatus.[8]
 - Place a calibrated thermometer in the designated slot.[9]
 - Turn on the apparatus and heat rapidly to a temperature approximately 15-20°C below the expected melting point (254°C).[8]
 - Decrease the heating rate to 1-2°C per minute to allow for thermal equilibrium.[5][8]
 - Carefully observe the sample. Record the temperature (T1) at which the first drop of liquid appears.[7]
 - Continue heating slowly and record the temperature (T2) at which the entire sample has melted into a clear liquid.[7]
 - The melting point is reported as the range from T1 to T2.[5]
- Safety Precautions:
 - Always wear safety goggles.[9]
 - The melting point apparatus becomes very hot; handle with care.[9]



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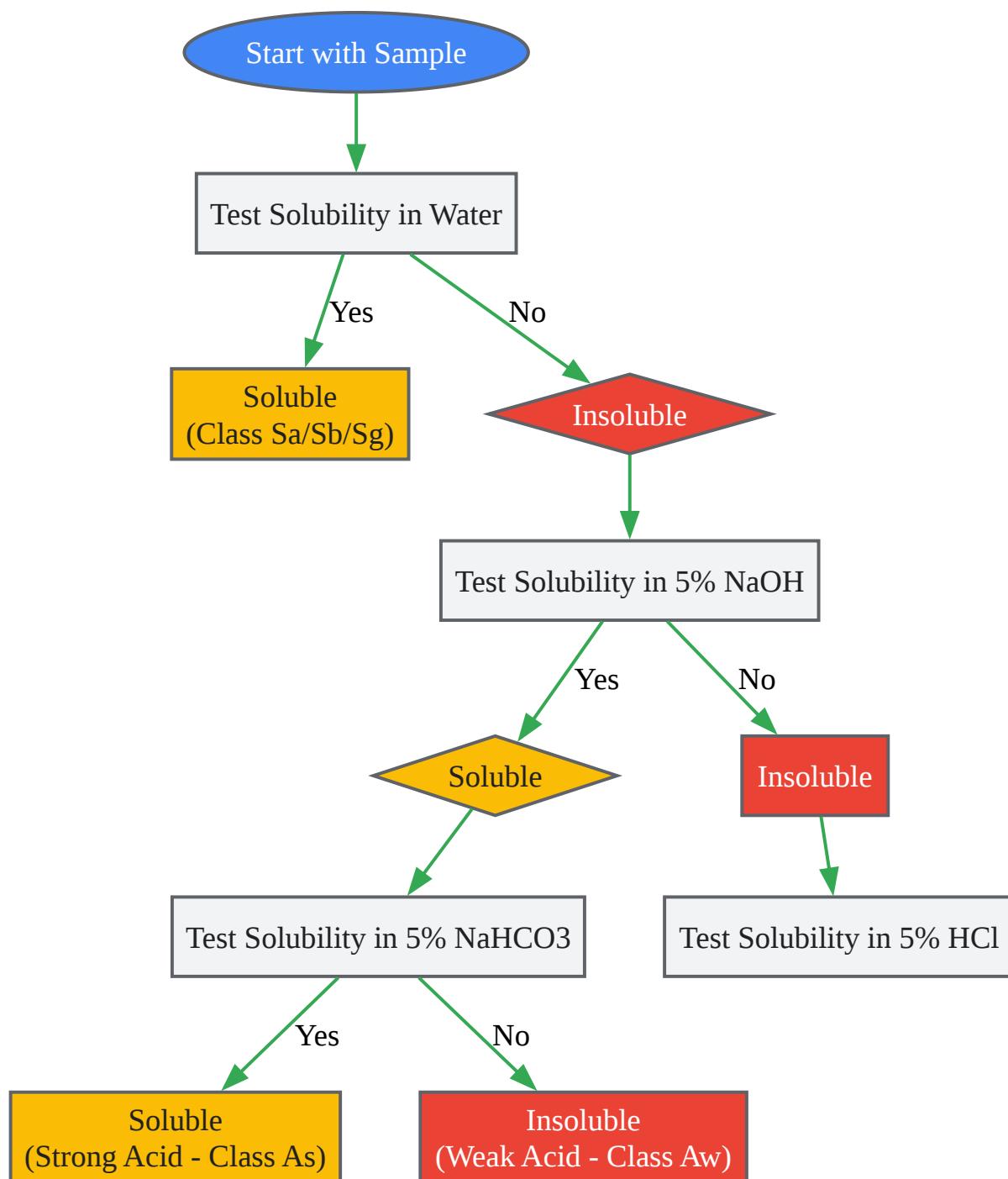
Caption: Workflow for Melting Point Determination.

Solubility Profile Determination

Solubility testing helps classify a compound and indicates the presence of polar or ionizable functional groups.^[10] The carboxylic acid group in **oxazole-2-carboxylic acid** suggests solubility in basic solutions.

Methodology: Acid-Base Solubility Tests

- Initial Water Solubility Test:
 - Place approximately 25 mg of **oxazole-2-carboxylic acid** into a test tube.^[11]
 - Add 0.75 mL of deionized water in portions, shaking vigorously after each addition.^[11]
 - Observe if the solid dissolves completely. If it is water-soluble, test the solution with litmus or pH paper to confirm its acidic nature.^[12]
- Aqueous Base Solubility (if water-insoluble):
 - In a new test tube with ~25 mg of the compound, add 0.75 mL of 5% aqueous sodium hydroxide (NaOH) solution in portions, shaking well.^[11] Solubility indicates the presence of an acidic functional group.^[10]
 - In a separate test tube, repeat the process with 0.75 mL of 5% aqueous sodium bicarbonate (NaHCO₃) solution.^[11] Carboxylic acids are typically strong enough acids to dissolve in NaHCO₃, producing CO₂ gas.^[13]
- Aqueous Acid Solubility (for completeness):
 - In a new test tube with ~25 mg of the compound, add 0.75 mL of 5% aqueous hydrochloric acid (HCl).^[10] As an acidic compound, **oxazole-2-carboxylic acid** is expected to be insoluble.



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Caption: Logical workflow for solubility classification.

pKa Determination

The acid dissociation constant (pKa) is a quantitative measure of the strength of an acid in solution. Potentiometric titration is a highly precise method for its determination.[14]

Methodology: Potentiometric Titration

- Preparation:

- Calibrate a pH meter using standard buffer solutions (e.g., pH 4, 7, and 10).[15]
- Prepare a standard solution of a strong base, such as 0.1 M NaOH.
- Accurately weigh a sample of **oxazole-2-carboxylic acid** and dissolve it in a known volume of deionized water to create a solution of known concentration (e.g., 20 mL of a 1mM solution).[15] A co-solvent may be used if water solubility is low.
- To maintain constant ionic strength, a salt like 0.15 M KCl can be added to the solution. [15]

- Titration:

- Place the beaker containing the acid solution on a magnetic stirrer and immerse the calibrated pH electrode.[15]
- Record the initial pH of the solution.
- Add the 0.1 M NaOH solution in small, precise increments (e.g., 0.1 or 0.2 mL) from a burette.
- After each addition, allow the pH reading to stabilize and record the pH and the total volume of titrant added.[15]
- Continue this process until the pH shows a large jump (the equivalence point) and then stabilizes at a high value (e.g., pH 12).[15]

- Data Analysis:

- Plot the measured pH (y-axis) versus the volume of NaOH added (x-axis) to generate a titration curve.

- Determine the equivalence point, which is the point of maximum slope on the curve (inflection point).
- The volume of titrant at the half-equivalence point (half the volume of NaOH needed to reach the equivalence point) corresponds to the point where the concentrations of the acid and its conjugate base are equal.
- The pKa is equal to the pH of the solution at this half-equivalence point.
- Perform the titration in triplicate to ensure reproducibility.[\[15\]](#)

Spectroscopic Data and Protocols

While experimental spectra for **oxazole-2-carboxylic acid** are not widely published, its structure allows for the prediction of key spectroscopic features.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The spectrum is expected to show two distinct signals in the aromatic region for the oxazole ring protons.[\[16\]](#) A broad singlet, typically far downfield (around 12 ppm), is characteristic of the carboxylic acid proton, though its chemical shift is highly dependent on solvent and concentration.[\[17\]](#)
- ^{13}C NMR: The carboxyl carbon is expected to resonate in the 165-185 ppm range.[\[17\]](#) The three carbons of the oxazole ring will also show distinct signals.

Protocol for NMR Data Acquisition

- Sample Preparation: Dissolve 5-10 mg of the sample in 0.5-0.7 mL of a suitable deuterated solvent (e.g., DMSO-d₆ or CDCl₃).[\[18\]](#)[\[19\]](#)
- Instrumentation: Use a high-resolution NMR spectrometer (e.g., 300 MHz or higher).[\[18\]](#)
- ^1H NMR Acquisition: Acquire the spectrum with a sufficient number of scans (e.g., 16-32) to achieve a good signal-to-noise ratio.[\[19\]](#)
- ^{13}C NMR Acquisition: Acquire a proton-decoupled spectrum. A larger number of scans (e.g., 1024 or more) is typically required due to the low natural abundance of the ^{13}C isotope.[\[19\]](#)

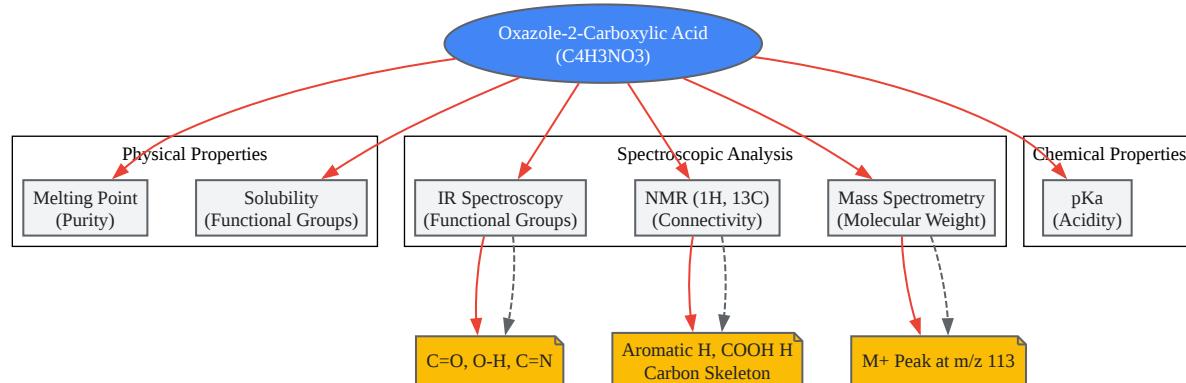
Infrared (IR) Spectroscopy

The IR spectrum should prominently display absorptions characteristic of both the carboxylic acid and the oxazole ring.

- O-H Stretch: A very broad absorption is expected in the 2500-3300 cm^{-1} region, characteristic of the hydrogen-bonded O-H group in the carboxylic acid dimer.[17]
- C=O Stretch: A strong, sharp absorption is expected around 1710-1760 cm^{-1} .[17]
- C=N and C=C Stretches: Absorptions corresponding to the oxazole ring are expected in the 1500-1650 cm^{-1} region.

Protocol for IR Data Acquisition (ATR Method)

- Background Spectrum: Record a background spectrum of the clean, empty ATR crystal.[18]
- Sample Spectrum: Place a small amount of the solid powder sample directly onto the ATR crystal and apply pressure to ensure good contact.
- Data Collection: Record the sample spectrum, typically by co-adding 16 to 32 scans over a range of 4000 to 400 cm^{-1} .[18] The instrument software will automatically ratio the sample spectrum against the background.

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Caption: Logical relationships in the characterization of the compound.

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of a molecule. For **oxazole-2-carboxylic acid**, the molecular ion peak (M⁺) would be expected at an m/z (mass-to-charge ratio) corresponding to its molecular weight (113.07). Common fragmentation patterns may include the loss of CO₂ (44 Da) or the COOH group (45 Da).

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